

# Safeguarding Your Laboratory: Proper Disposal Procedures for ML-180

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML-180

Cat. No.: B159121

[Get Quote](#)

For Immediate Implementation by Researchers, Scientists, and Drug Development Professionals

The proper handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **ML-180**, a potent inverse agonist of the orphan nuclear receptor LHR-1. Adherence to these procedures is critical for minimizing risks to personnel and the environment.

## Essential Safety and Handling Information

**ML-180** (CAS 863588-32-3) is classified as harmful if swallowed. Standard laboratory precautions should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, lab coats, and chemical-resistant gloves. All handling of **ML-180**, especially in powdered form, should be conducted in a well-ventilated area or a chemical fume hood to avoid the formation and inhalation of dust and aerosols.<sup>[1]</sup>

## Key Chemical and Physical Properties of ML-180

For your reference, the following table summarizes the key quantitative data for **ML-180**.

Property	Value
CAS Number	863588-32-3
Molecular Formula	C <sub>20</sub> H <sub>25</sub> ClN <sub>4</sub> O <sub>2</sub>
Molecular Weight	388.89 g/mol
Appearance	Solid
Storage (Powder)	-20°C for 3 years
Storage (in Solvent)	-80°C for 1 year

## Step-by-Step Disposal Protocol for ML-180

As a chlorinated organic compound, **ML-180** requires specific disposal procedures.

Halogenated waste streams must be segregated from non-halogenated waste to ensure proper treatment, which typically involves incineration at a regulated hazardous waste facility.<sup>[2][3]</sup>

Under no circumstances should **ML-180** or its solutions be disposed of down the drain.

## Experimental Protocol for the Disposal of ML-180 Waste

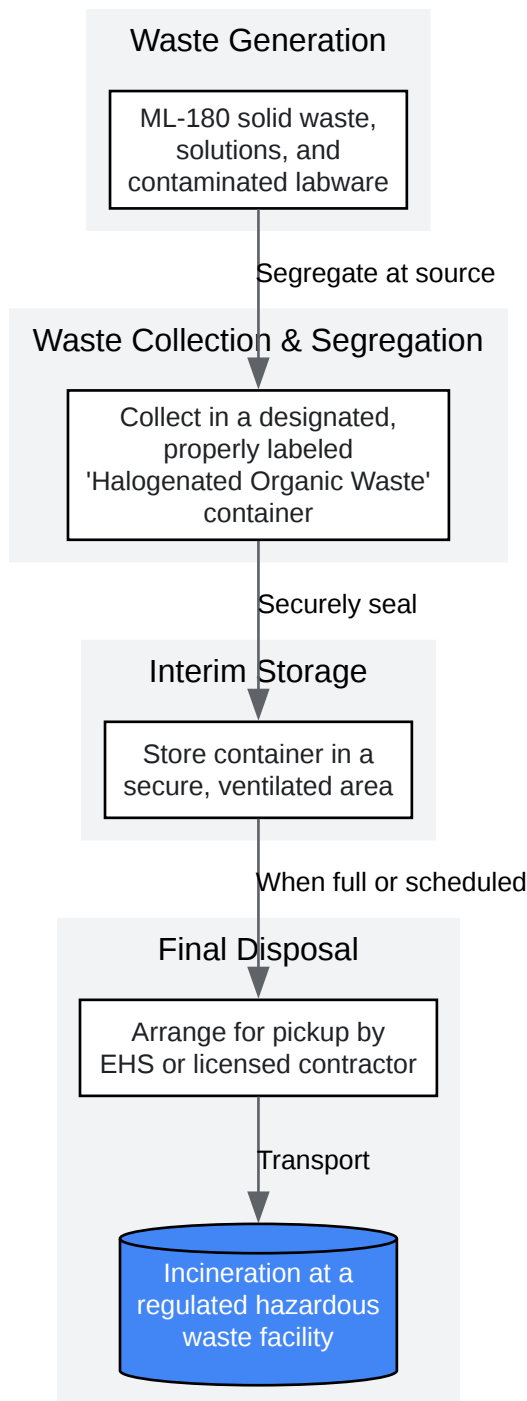
- Segregation at the Source:
  - All waste materials containing **ML-180**, including the pure compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions, must be collected in a designated waste container.
  - This container must be clearly labeled for "Halogenated Organic Waste."
- Container Labeling and Management:
  - The waste container must be affixed with a "Hazardous Waste" tag, as per your institution's guidelines.
  - Ensure the container is in good condition, compatible with the chemical waste, and has a secure, tightly sealing lid to prevent leaks or spills.
  - The container should be kept closed except when actively adding waste.

- Store the waste container in a designated, well-ventilated, and safe location, away from incompatible materials.
- Handling Spills:
  - In the event of a minor spill, wear appropriate PPE.
  - Absorb the spilled material with a liquid-binding material such as diatomite or universal binders.
  - Carefully collect the contaminated absorbent material and place it in the designated "Halogenated Organic Waste" container.
  - Decontaminate the spill surface and any affected equipment by scrubbing with a suitable solvent like alcohol.
- Final Disposal:
  - Once the waste container is full, or as per your laboratory's schedule, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Follow your institution's specific procedures for requesting a waste pickup.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **ML-180**.

## ML-180 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical flow for the safe disposal of **ML-180** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scienceready.com.au [scienceready.com.au]
- 2. benchchem.com [benchchem.com]
- 3. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for ML-180]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159121#ml-180-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

